

An In-depth Technical Guide to 6-Chloro-5-nitronicotinoyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Chloro-5-nitronicotinoyl chloride

Cat. No.: B3254503

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **6-Chloro-5-nitronicotinoyl chloride**, a key intermediate in the synthesis of various pharmaceutical compounds.

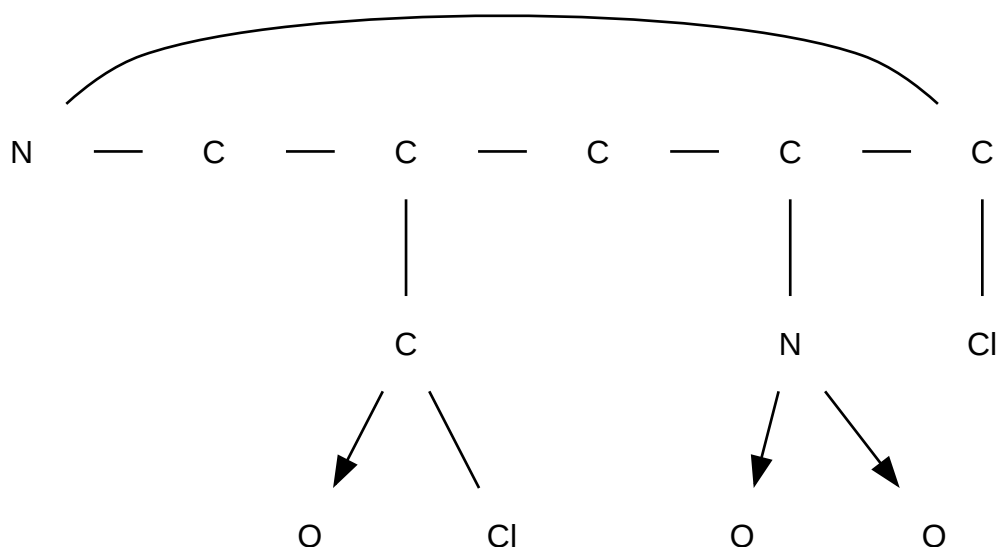
Chemical Structure and Identifiers

6-Chloro-5-nitronicotinoyl chloride is a derivative of nicotinic acid, featuring a chloro group at the 6-position, a nitro group at the 5-position, and an acyl chloride at the 3-position of the pyridine ring.

IUPAC Name: 6-chloro-5-nitropyridine-3-carbonyl chloride^[1] CAS Number: 23945-84-8^{[1][2]}

Molecular Formula: C₆H₂Cl₂N₂O₃^[1]

Below is a diagram illustrating the chemical structure of **6-Chloro-5-nitronicotinoyl chloride**.



[Click to download full resolution via product page](#)

Figure 1: Chemical structure of **6-Chloro-5-nitronicotinoyl chloride**.

Physicochemical Properties

Quantitative data for **6-Chloro-5-nitronicotinoyl chloride** is primarily based on computed values. Experimental data is not readily available in the public domain, likely due to its nature as a reactive intermediate.

Property	Value	Source
Molecular Weight	220.99 g/mol	PubChem (Computed)[1]
Exact Mass	219.9442473 Da	PubChem (Computed)[1]
XLogP3	2.2	PubChem (Computed)[1]
Hydrogen Bond Donor Count	0	PubChem (Computed)[1]
Hydrogen Bond Acceptor Count	4	PubChem (Computed)[1]
Rotatable Bond Count	1	PubChem (Computed)[1]
Polar Surface Area	75.8 Å ²	PubChem (Computed)[1]
Heavy Atom Count	13	PubChem (Computed)[1]

Synthesis

While a specific, detailed experimental protocol for the synthesis of **6-Chloro-5-nitronicotinoyl chloride** is not widely published, it is understood to be synthesized from its corresponding carboxylic acid, 6-chloro-5-nitronicotinic acid. The conversion of a carboxylic acid to an acyl chloride is a standard transformation in organic chemistry.

Representative Experimental Protocol: Synthesis of 6-Chloro-5-nitronicotinoyl chloride

This protocol is based on general methods for the synthesis of acyl chlorides from carboxylic acids using thionyl chloride.

Materials:

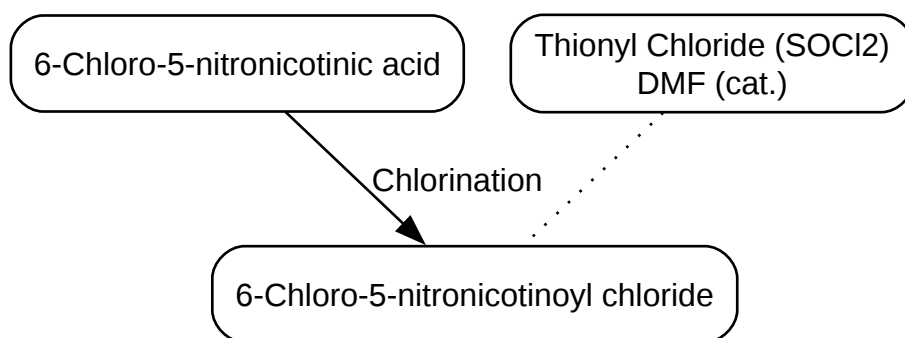
- 6-Chloro-5-nitronicotinic acid (1.0 eq)
- Thionyl chloride (SOCl₂) (excess, e.g., 5-10 eq)
- N,N-Dimethylformamide (DMF) (catalytic amount)

- Anhydrous dichloromethane (DCM) or another inert solvent

Procedure:

- To a solution of 6-chloro-5-nitronicotinic acid in anhydrous dichloromethane, a catalytic amount of N,N-dimethylformamide is added.
- Thionyl chloride is added dropwise to the solution at room temperature.
- The reaction mixture is then heated to reflux and maintained for several hours, or until the reaction is complete (monitored by TLC or other suitable methods).
- After completion, the excess thionyl chloride and solvent are removed under reduced pressure to yield the crude **6-Chloro-5-nitronicotinoyl chloride**.
- The product, being a reactive acyl chloride, is often used immediately in the next synthetic step without further purification.

The following diagram illustrates the synthetic pathway.



[Click to download full resolution via product page](#)

Figure 2: Synthesis of **6-Chloro-5-nitronicotinoyl chloride**.

Reactivity and Downstream Applications

6-Chloro-5-nitronicotinoyl chloride is a reactive chemical intermediate. The acyl chloride functional group is susceptible to nucleophilic attack, making it a valuable precursor for the synthesis of a variety of derivatives, including esters and amides.

For instance, it is a key raw material in the synthesis of Methyl 6-chloro-5-nitronicotinate, an important pharmaceutical intermediate used in the development of PARP inhibitors and immunomodulators[3]. The reaction involves the esterification of the acyl chloride with methanol.

Biological Activity of Nitropyridine Derivatives

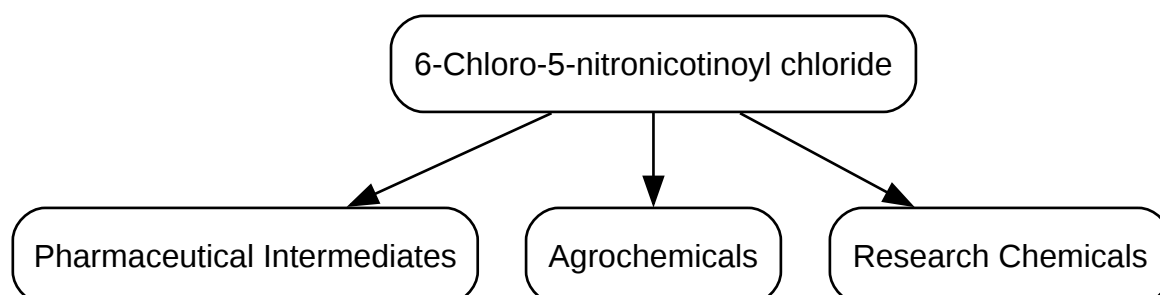
While there is no specific data on the biological activity of **6-Chloro-5-nitronicotinoyl chloride** itself, the broader class of nitropyridine derivatives has been the subject of significant research in medicinal chemistry.

Nitropyridines have been investigated for a range of biological activities, including:

- **Antimicrobial and Antifungal Activity:** Various nitropyridine-containing compounds have demonstrated activity against bacteria such as *S. aureus* and *E. coli*, as well as antifungal effects[4].
- **Antimalarial Activity:** Chloroquine fragments linked with nitropyridyl moieties have shown promising antimalarial activity[4].
- **Insecticidal Properties:** 2-Chloro-5-nitropyridine has been used as a starting material for the synthesis of novel insecticides[4].

The biological activity of these derivatives is often attributed to the electron-withdrawing nature of the nitro group and the overall electronic properties of the substituted pyridine ring.

The following diagram illustrates the relationship between the core structure and its potential applications.



[Click to download full resolution via product page](#)

Figure 3: Potential applications of **6-Chloro-5-nitronicotinoyl chloride**.

Safety and Handling

Acyl chlorides, including **6-Chloro-5-nitronicotinoyl chloride**, are corrosive and moisture-sensitive. Appropriate personal protective equipment (PPE), such as gloves, safety goggles, and a lab coat, should be worn when handling this compound. All manipulations should be carried out in a well-ventilated fume hood. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

Disclaimer: This document is intended for informational purposes for qualified professionals and is not a substitute for a comprehensive risk assessment prior to use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-Chloro-5-nitronicotinoyl chloride | C₆H₂Cl₂N₂O₃ | CID 11368019 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 6-chloro-5-nitronicotinoyl chloride | 23945-84-8 [chemicalbook.com]
- 3. Methyl-6-chloro-5-nitronicotinate | 59237-53-5 [chemicalbook.com]
- 4. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 6-Chloro-5-nitronicotinoyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3254503#what-is-the-structure-of-6-chloro-5-nitronicotinoyl-chloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com